

V-501 Initiator: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: 4,4'-Azobis(4-cyanovaleric acid)

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Introduction

V-501, chemically known as **4,4'-Azobis(4-cyanovaleric acid)**, is a water-soluble azo initiator widely utilized in radical polymerization processes. Its utility spans various applications, including the synthesis of polymers for drug delivery systems, hydrogels, and other advanced materials. A thorough understanding of its physical properties is paramount for optimizing reaction conditions, ensuring process safety, and achieving desired polymer characteristics. This guide provides an in-depth overview of the core physical properties of V-501, supported by detailed experimental methodologies and visual representations of key processes.

Core Physical Properties of V-501

The fundamental physical characteristics of V-501 are summarized in the table below, providing a consolidated reference for researchers.

Property	Value
Chemical Name	4,4'-Azobis(4-cyanovaleric acid)
Synonyms	ACVA, ABCVA
CAS Number	2638-94-0
Molecular Formula	C ₁₂ H ₁₆ N ₄ O ₄
Molecular Weight	280.28 g/mol [1]
Appearance	White to off-white crystalline powder[2]
Melting Point	120-123 °C (with decomposition)[3][4]
10-Hour Half-Life Decomposition Temperature	69 °C (in water)[2][5]
Activation Energy (Ea)	129 kJ/mol
Self-Accelerating Decomposition Temperature (SADT)	60 °C
Solubility	Soluble in methanol, ethanol, and alkaline aqueous solutions. Sparingly soluble in water. Insoluble in toluene and hexane.[3]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of V-501.

Determination of Melting Point

The melting point of V-501 is determined using the capillary method with a calibrated melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered V-501 is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise heating rate (1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first liquid appears (onset) and the temperature at which the entire solid phase has transitioned to liquid (completion) are recorded. The melting point is reported as this range.

Determination of Solubility

The solubility of V-501 in various solvents is determined by direct observation at a controlled temperature.

Methodology:

- **Solvent Preparation:** A known volume (e.g., 1 mL) of the selected solvent (e.g., water, methanol, toluene) is placed in a test tube or vial.
- **Solute Addition:** A pre-weighed amount of V-501 (e.g., 10 mg) is added to the solvent.
- **Mixing:** The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period (e.g., 1 minute) at a controlled temperature (e.g., 25 °C).
- **Observation:** The solution is visually inspected for the presence of undissolved solid. If the solid completely dissolves, the substance is considered soluble under those conditions. If undissolved solid remains, the substance is classified as sparingly soluble or insoluble. This process can be repeated with increasing amounts of solute to determine the approximate solubility limit.

Determination of Thermal Decomposition Properties (10-Hour Half-Life and Activation Energy)

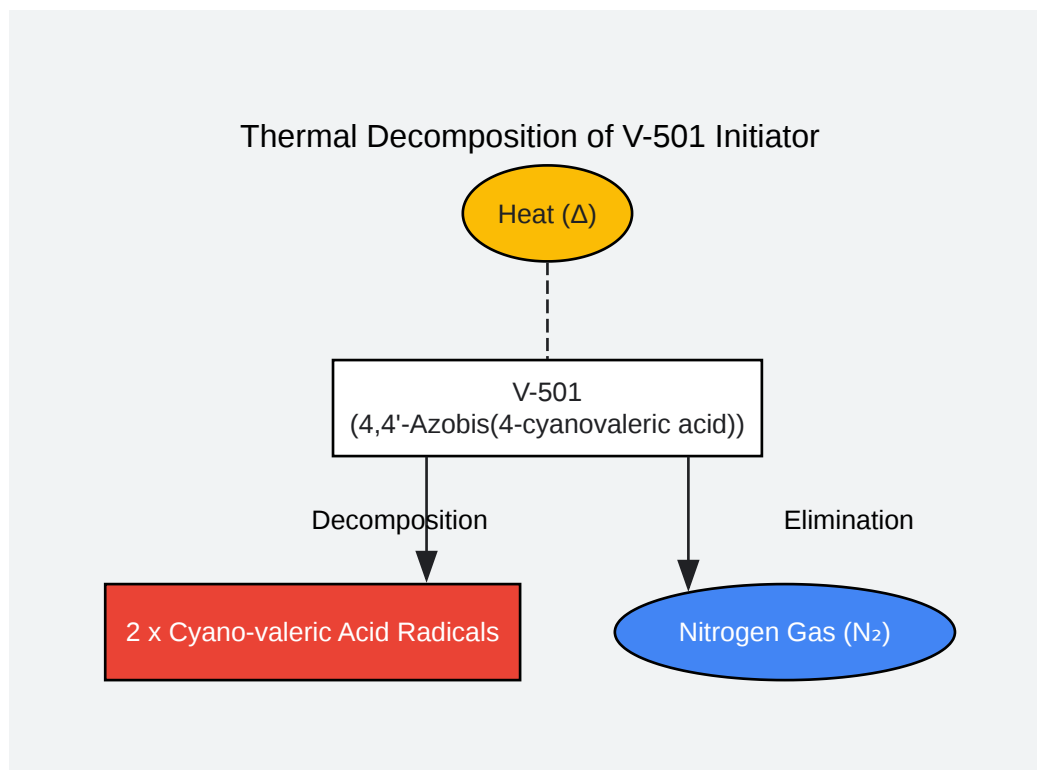
The thermal decomposition kinetics of V-501 are typically investigated using Differential Scanning Calorimetry (DSC).

Methodology:

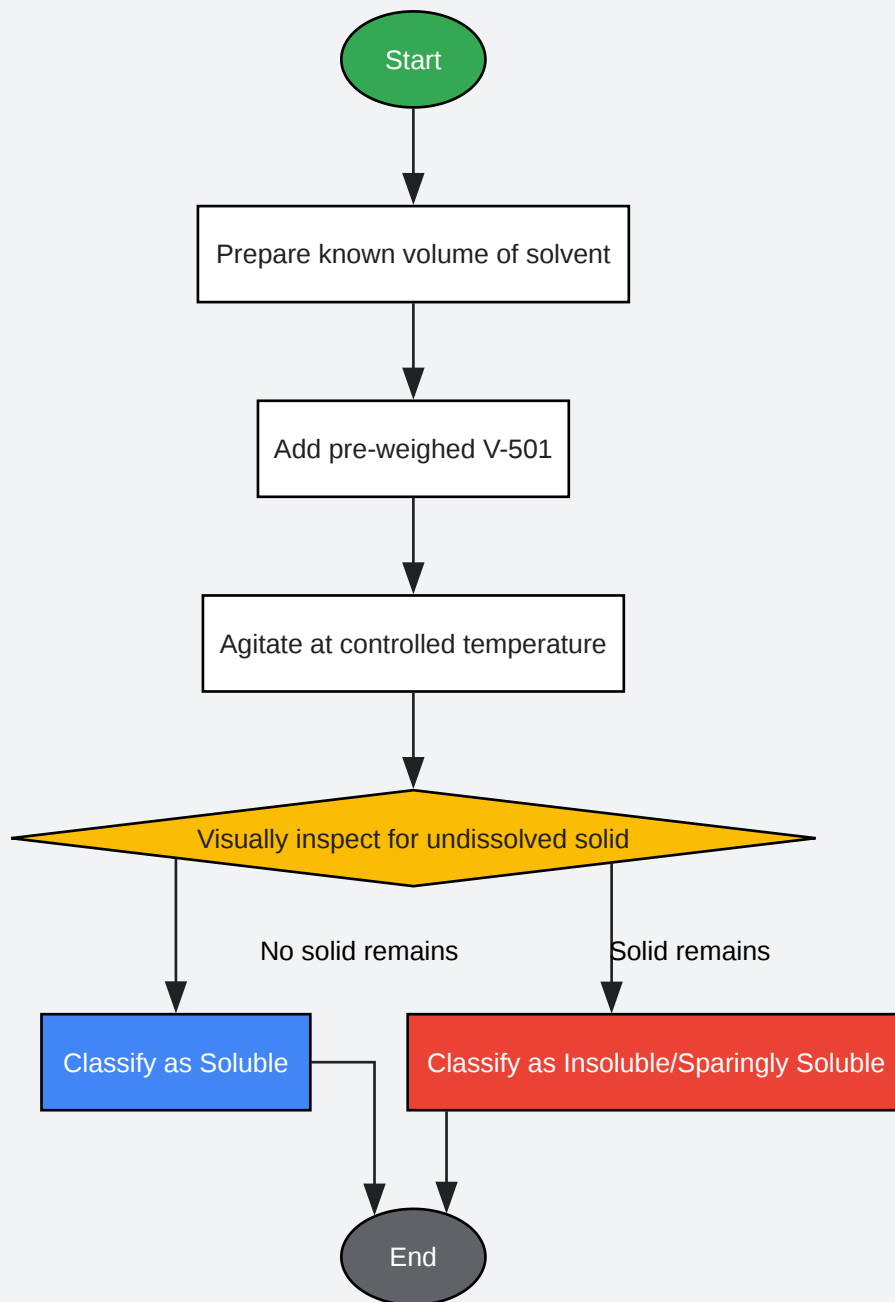
- **Sample Preparation:** A small, accurately weighed sample of V-501 (typically 1-5 mg) is placed in an aluminum DSC pan, which is then hermetically sealed.
- **DSC Analysis:** The sample is heated in the DSC instrument under a controlled atmosphere (e.g., nitrogen) at a constant heating rate (e.g., 5, 10, 15, and 20 °C/min). An empty sealed pan is used as a reference.
- **Data Acquisition:** The heat flow to or from the sample is measured as a function of temperature. The thermal decomposition of V-501 will be observed as an exothermic peak.
- **Kinetic Analysis:** The data from the DSC scans at different heating rates are analyzed using kinetic models (e.g., Kissinger or Ozawa-Flynn-Wall method) to determine the activation energy (E_a) and the pre-exponential factor. The 10-hour half-life decomposition temperature is the temperature at which it takes 10 hours for half of the initiator to decompose, and this can be calculated from the kinetic parameters.

Visualizations

The following diagrams illustrate key concepts and workflows related to the V-501 initiator.



Experimental Workflow for Solubility Determination

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References

- 1. V-501|CAS:2638-94-0|4,4'-Azobis(4-cyanovaleric acid)|ACVA|FUJIFILM Wako Chemicals U.S.A. Corporation [specchem-wako.fujifilm.com]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. monosol.com [monosol.com]
- 5. CHM1020L Online Manual [chem.fsu.edu]
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